

pentacyclic 6/6/6/6/3 carbon skeleton structure

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Compound Focus: Herpotrichone A

Cat. No.: S12889584

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Documented Compound with a 6/6/6/6/3 Skeleton

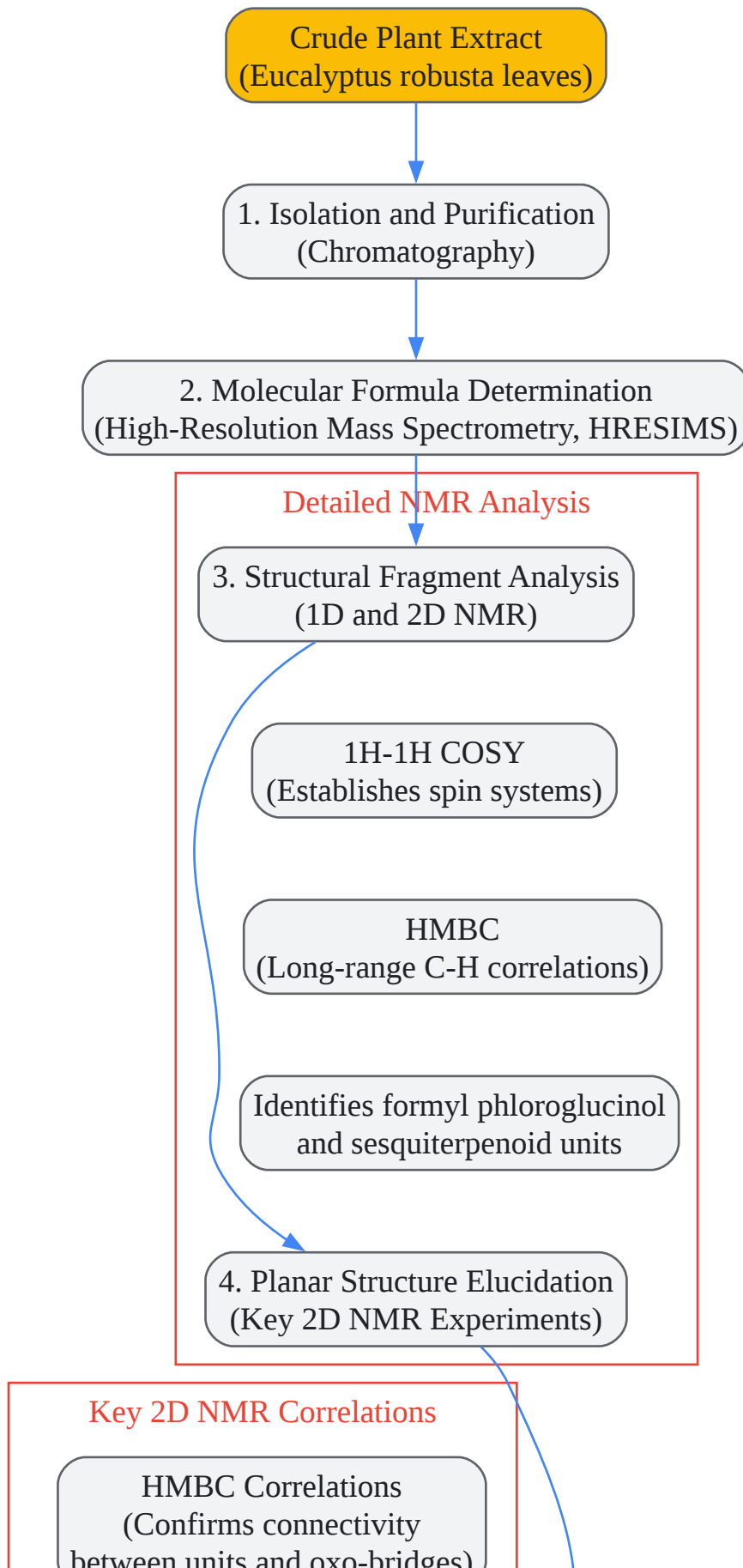
The table below summarizes the key information for this specific compound:

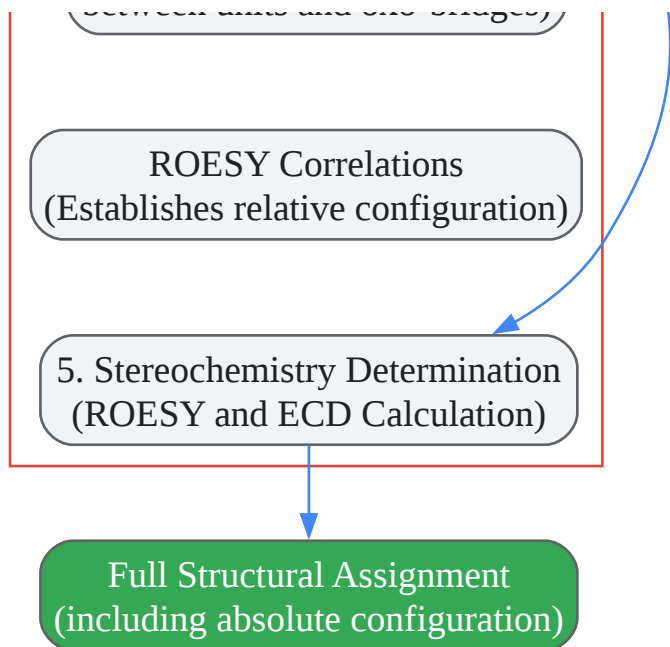
Compound Name	Source	Skeleton Description	Key Bioactivity
Eucalrobosone P (Compound 4) [1] [2]	Leaves of <i>Eucalyptus robusta</i> (Swamp Mahogany) [1] [2]	A novel 6/6/6/6/3-fused pentacyclic skeleton [1] [2]	Exhibited significant antifungal activity against <i>Candida glabrata</i> (MIC50 value provided in original research) [1] [2]

This compound is classified as a **formyl phloroglucinol meroterpenoid (FPM)**, which is a hybrid natural product composed of a phloroglucinol (phenolic) unit and a sesquiterpenoid (terpene) unit [1] [2]. The unique pentacyclic ring system is formed through the establishment of various oxo-bridges between these two moieties [2].

Experimental Protocol for Structure Elucidation

The structure of eucalrobosone P was determined through a series of spectroscopic techniques, which provides a methodology you can follow for similar compounds [1] [2].





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Further Research and Distinctions

When searching for this specific skeleton, it is helpful to distinguish it from other common pentacyclic systems:

- **Different Ring Systems:** Many well-known pentacyclic triterpenoids, such as lupanes, oleananes, and ursanes, have different ring system arrangements (typically 6/6/6/6/6) [3] [4]. The 6/6/6/6/3 skeleton is distinct and much rarer.
- **Similar but Not Identical:** Other research discusses pentacyclic skeletons with different ring combinations, such as 6/6/6/6/5 for **furanasperterpenes** [5] or 6-6-5-6-6 for **erdacin** [6]. While these are also complex, they are not the same as the 6/6/6/6/3 system you inquired about.

The 6/6/6/6/3 pentacyclic scaffold represents a frontier in natural products chemistry with demonstrated bioactive potential. I hope this technical overview provides a solid foundation for your research.

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To cite this document: Smolecule. [pentacyclic 6/6/6/6/3 carbon skeleton structure]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12889584#pentacyclic-6-6-6-6-3-carbon-skeleton-structure>]

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